

Operational Safety & Technical Guide: n-Dodecylurea

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Compound of Interest

Compound Name: *n*-Dodecylurea

CAS No.: 2158-09-0

Cat. No.: B1362651

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Chemical Identity & Physicochemical Context

n-Dodecylurea (1-Dodecylurea) is a lipophilic urea derivative characterized by a 12-carbon alkyl chain attached to a polar urea headgroup. In drug development, it is primarily utilized as a supramolecular building block, a surfactant intermediate, and a chemical permeation enhancer (CPE).

While often classified as "non-hazardous" under standard GHS criteria, its structural properties—specifically its amphiphilicity—dictate a specialized safety protocol. The molecule is designed to interact with lipid bilayers; therefore, standard safety data sheets (SDS) often understate the operational risk in a pharmaceutical context where potent Active Pharmaceutical Ingredients (APIs) are present.

Physicochemical Profile

Property	Specification	Operational Implication
CAS Number	2158-09-0	Use for inventory verification.
Formula		Molecular Weight: 228.37 g/mol . [1] [2]
Appearance	White crystalline powder	High potential for static charge; use anti-static weighing boats.
Solubility	Ethanol, DMSO, Chloroform	Insoluble in water (~4 mg/L). Requires organic solvents for solubilization.
Melting Point	~78°C	Stable solid at RT; can be melt-processed in lipid formulations.
Lipophilicity	LogP ~ 4.6 - 5.1	High affinity for skin lipids and cell membranes.

Toxicological Profile & Hazard Identification

The "Trojan Horse" Effect (Critical Insight)

The primary risk of **n-Dodecylurea** is not intrinsic acute toxicity, but its permeation enhancing capability.

- Mechanism: The dodecyl tail inserts into the stratum corneum lipid bilayer, disrupting the ordered packing, while the urea headgroup modifies water binding.
- Risk: If handled in solution with cytotoxic drugs, viral vectors, or radioligands, **n-Dodecylurea** can significantly increase the transdermal absorption of these co-contaminants.
- GHS Classification: Often listed as Not a hazardous substance (GHS) or Skin Irrit. 2 depending on purity and vendor. However, treat as a Bio-Active Permeator.

Biological Activity[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

- sEH Inhibition: Structurally related dialkyl ureas (e.g., 1-Cyclohexyl-3-dodecylurea) are potent Soluble Epoxide Hydrolase (sEH) inhibitors.[3][4][5] While **n-Dodecylurea** is a mono-alkyl urea, it should be handled with the assumption of potential metabolic modulation.
- Irritation: Prolonged contact may cause defatting of the skin (dermatitis) due to lipid extraction.

Engineering Controls & PPE: The Barrier Strategy

Do not rely on single layers of protection. Because **n-Dodecylurea** enhances permeability, a breach in PPE can lead to rapid systemic uptake of any dissolved solutes.

Personal Protective Equipment (PPE)

- Gloves: Nitrile (Double-gloved) is the standard.
 - Why? Latex is permeable to many lipophilic enhancers. The outer glove protects against the solvent (e.g., DMSO/Ethanol), and the inner glove protects against the urea derivative.
- Respiratory: N95 (minimum) or P100 respirator if handling micronized powder outside a hood.
- Body: Tyvek lab coat or chemically resistant apron if handling large liquid volumes (>100 mL).

Engineering Controls

- Primary: Chemical Fume Hood.
- Secondary: Anti-static ionizing bar during weighing. The hydrophobic powder is prone to static cling, increasing the risk of aerosolization.

Operational Protocols

A. Weighing & Solubilization

Objective: Create a stable stock solution without generating dust or precipitation.

- Preparation: Equilibrate the container to room temperature to prevent condensation.

- Weighing: Use a micro-spatula. Do not pour from the bottle.
- Solvent Choice:
 - Ethanol (96%+): Good solubility (~16-30 mg/mL). Recommended for biological assays.
 - DMSO: High solubility, but increases skin permeability risk. Use extreme caution.
 - Water:[6] Do not use. It will form a suspension/precipitate.
- Dissolution:
 - If the solid resists dissolution, warm the solvent to 40°C in a water bath.
 - Sonication: Sonicate for 5–10 minutes at 40 kHz to ensure complete dissolution of the crystal lattice.

B. Storage & Stability

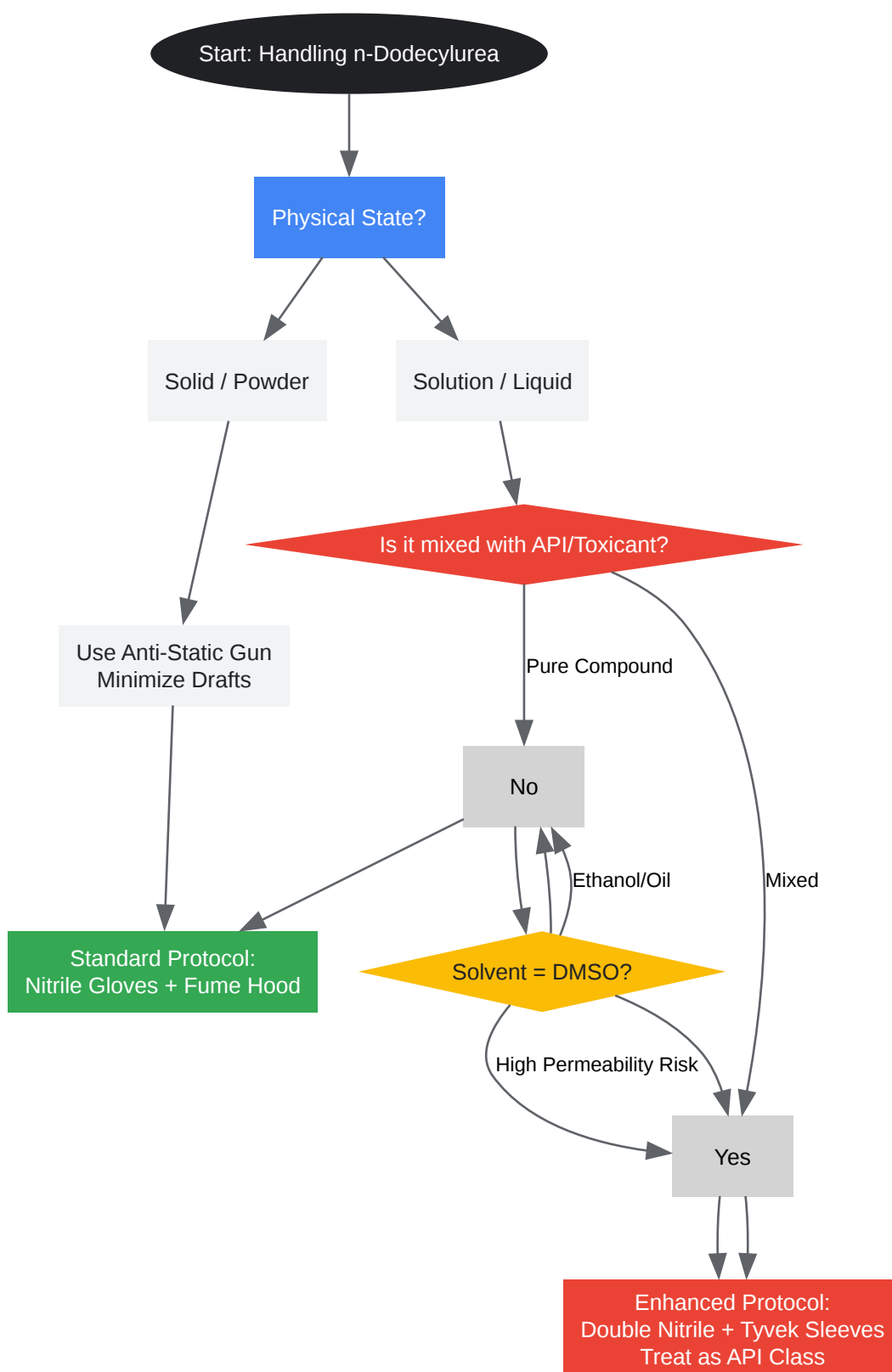
- Solid State: Store at -20°C (long term) or RT (short term < 1 month). Keep desiccated. Hydrolysis of the urea bond is slow but possible under humid conditions.
- Solution State: Stable in Ethanol/DMSO at -20°C for up to 3 months. Avoid repeated freeze-thaw cycles which can induce micro-precipitation.

C. Waste Disposal

- Classification: Organic Chemical Waste.
- Segregation: Do not mix with strong oxidizers (e.g., nitric acid, perchlorates) as urea derivatives can form unstable N-nitroso compounds or explosive nitrates.

Visualized Risk Assessment Workflow

The following decision tree guides the researcher through the handling logic, specifically addressing the "Co-Solute" risk unique to permeation enhancers.



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Caption: Risk-based decision matrix for **n-Dodecylurea** handling. Note the escalation to "Enhanced Protocol" when mixed with APIs or dissolved in DMSO.

Emergency Response

Scenario	Immediate Action	Rationale
Skin Contact (Solid)	Brush off excess, then wash with soap/water.	Prevent dissolution into skin lipids.
Skin Contact (Solution)	Do not scrub. Rinse gently with water for 15 min.	Scrubbing disrupts the stratum corneum, aiding the enhancer.
Eye Contact	Flush with water for 15 min. Consult ophthalmologist.	Surfactant activity can damage corneal epithelium.
Spill (Solid)	Wet wipe (Ethanol dampened) or HEPA vacuum.	Avoid dry sweeping (dust generation).
Spill (Solution)	Absorb with vermiculite/sand.	Do not use combustible materials (sawdust) if oxidizers are near.

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